

Application Notes and Protocols: SKF83822 Hydrobromide for Murine Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SKF83822 hydrobromide

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the recommended dosage and experimental use of **SKF83822 hydrobromide**, a selective dopamine D1-like receptor agonist, in mice. The information is intended to assist in the design and execution of in vivo studies investigating the role of the D1 receptor in various physiological and behavioral processes.

Compound Information

Property	Value
Full Name	6-Chloro-2,3,4,5-tetrahydro-1-(3-methylphenyl)-3-(2-propenyl)-1H-3-benzazepine-7,8-diol hydrobromide
CAS Number	74115-10-9
Molecular Formula	C ₂₀ H ₂₂ ClNO ₂ ·HBr
Molecular Weight	424.76 g/mol
Mechanism of Action	Selective agonist for D1-like dopamine receptors (D1 and D5). It stimulates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP), but does not activate the phospholipase C (PLC) pathway.[1]
Solubility	Soluble in Dimethyl sulfoxide (DMSO) and Ethanol.[2]

Recommended Dosages for In Vivo Mouse Studies

The optimal dosage of **SKF83822 hydrobromide** can vary depending on the specific experimental paradigm and the desired biological effect. The following table summarizes dosages reported in the literature for different applications in mice and other species for context. It is strongly recommended to perform a dose-response study for each new experimental setup.

Application	Species	Dosage Range	Administration Route	Reported Effects
Orofacial Movements	C57BL/6J Mice	0.005 - 0.625 mg/kg	Subcutaneous (s.c.)	Induction of mandibular vertical movement and incisor chatter.
Locomotor Activity	Swiss-Webster Mice	Lower doses effective	Not specified	A related D1 agonist, SKF 82958, increased locomotor activity at lower doses, with reduced effects at higher doses.
Rotational Behavior	Rats	25 - 100 µg/kg	Subcutaneous (s.c.)	Dose-dependent rotational behavior.[3]
Locomotion	Monkeys	0.15 - 0.35 mg/kg	Subcutaneous (s.c.)	Induced locomotion and a state of extreme arousal without stereotypy.[3]

Experimental Protocols

Vehicle Preparation

For in vivo administration, **SKF83822 hydrobromide** should be dissolved in a suitable vehicle. Given its solubility profile, the following are common vehicle preparations:

- DMSO-based vehicle: Dissolve **SKF83822 hydrobromide** in 100% DMSO to create a stock solution. For injections, this stock can be further diluted with saline (0.9% NaCl) or phosphate-buffered saline (PBS) to the final desired concentration. Note: The final

concentration of DMSO in the injected solution should be kept low (typically <10%) to avoid toxicity.

- Ethanol-based vehicle: Dissolve **SKF83822 hydrobromide** in ethanol to create a stock solution. This can then be diluted with saline or PBS for injection. As with DMSO, the final ethanol concentration should be minimized. A study using a similar compound, SKF83959, utilized a vehicle of 10% ethanol in saline.^[4]

Protocol for Vehicle Preparation (Example with DMSO):

- Weigh the required amount of **SKF83822 hydrobromide** powder.
- Dissolve the powder in a minimal amount of 100% DMSO to create a concentrated stock solution (e.g., 10 mg/mL). Ensure it is fully dissolved by vortexing.
- Calculate the volume of the stock solution needed for your experiment based on the desired final dosage and the number of animals.
- On the day of the experiment, dilute the stock solution with sterile saline (0.9% NaCl) to the final injection concentration. For example, to achieve a final DMSO concentration of 5%, dilute the stock solution 1:20 with saline.
- Vortex the final solution thoroughly before drawing it into syringes.

Administration Protocols

The most common routes of administration for **SKF83822 hydrobromide** in rodent studies are subcutaneous (s.c.) and intraperitoneal (i.p.) injections.

This method allows for slower, more sustained absorption of the compound.

- Animal Restraint: Gently restrain the mouse by scruffing the loose skin on its neck and back.
- Injection Site: Lift a fold of skin on the back of the mouse, between the shoulder blades, to form a "tent".
- Needle Insertion: Using a 25-27 gauge needle, insert the needle, bevel up, into the base of the skin tent, parallel to the body.

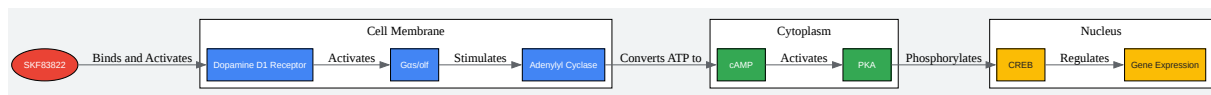
- **Aspiration:** Gently pull back on the syringe plunger to ensure the needle is not in a blood vessel. If blood appears, withdraw the needle and try a new site.
- **Injection:** Slowly and steadily inject the solution.
- **Withdrawal:** Withdraw the needle and gently apply pressure to the injection site with a sterile gauze pad if necessary.
- **Monitoring:** Return the mouse to its cage and monitor for any adverse reactions.

This route provides rapid absorption of the compound into the systemic circulation.

- **Animal Restraint:** Restrain the mouse securely, exposing the abdomen. One common method is to hold the mouse by the scruff of the neck and allow its body to rest on your forearm, securing the tail with your fingers.
- **Injection Site:** The preferred injection site is the lower right quadrant of the abdomen to avoid puncturing the cecum or bladder.
- **Needle Insertion:** Using a 25-27 gauge needle, insert the needle at a 30-45 degree angle into the peritoneal cavity.
- **Aspiration:** Gently pull back on the plunger to check for the aspiration of any fluid (e.g., blood, urine, or intestinal contents). If any fluid is aspirated, discard the syringe and prepare a new injection.
- **Injection:** If no fluid is aspirated, inject the solution smoothly.
- **Withdrawal:** Withdraw the needle and return the mouse to its cage.
- **Monitoring:** Observe the animal for any signs of distress or injury.

Signaling Pathway and Experimental Workflow Diagrams

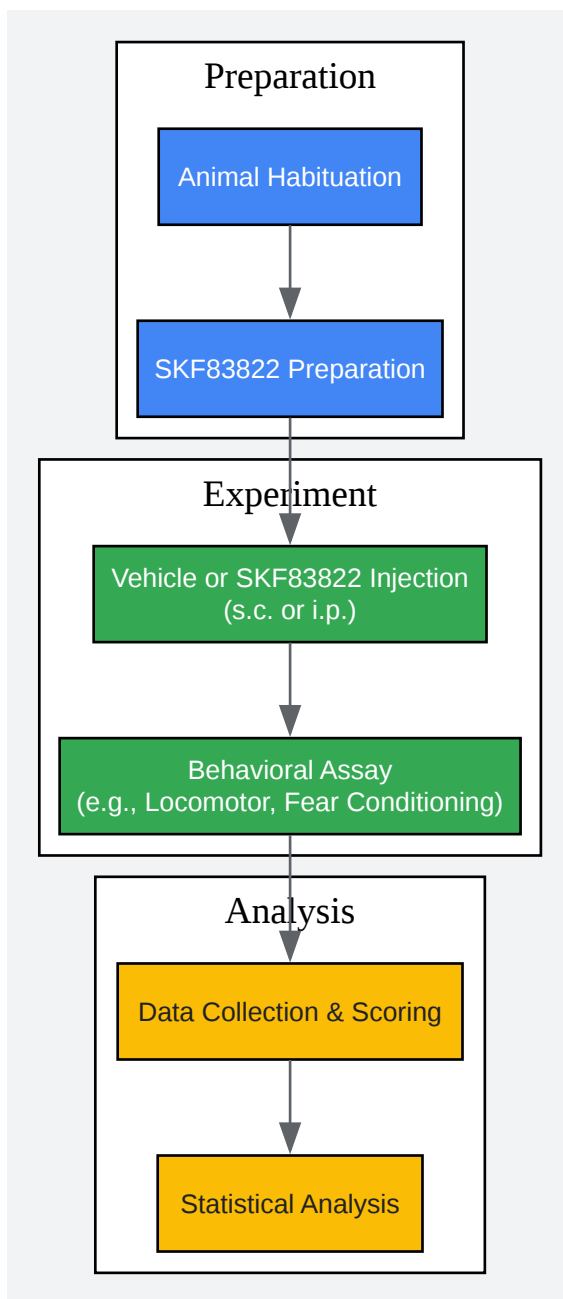
SKF83822-Induced D1 Receptor Signaling Pathway



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Caption: D1 receptor signaling cascade initiated by SKF83822.

General Experimental Workflow for Behavioral Studies



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Caption: Workflow for in vivo behavioral experiments with SKF83822.

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- To cite this document: BenchChem. [Application Notes and Protocols: SKF83822 Hydrobromide for Murine Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662597#recommended-dosage-of-skf83822-hydrobromide-for-mice]

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